

UNI418: A Dual Inhibitor of PIKfyve and PIP5K1C with Antiviral Activity

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical structure, properties, and biological activity of **UNI418**, a novel dual inhibitor of Phosphatidylinositol 5-Phosphate 4-Kinase Type III (PIKfyve) and Phosphatidylinositol-4-Phosphate 5-Kinase Type I Gamma (PIP5K1C). **UNI418** has been identified as a promising antiviral agent, particularly for its ability to block the entry of SARS-CoV-2 into host cells.

Chemical Structure and Properties

UNI418 possesses a 4-quinazolinamine core structure, a common feature in many kinase inhibitors.[1][2] This structural motif is crucial for its inhibitory activity against PIKfyve and PIP5K1C.

Table 1: Chemical and Physical Properties of UNI418

Property	Value	Source	
CAS Number	1802068-51-4	MedChemExpress	
Molecular Formula	C26H28N6O	MedChemExpress	
Molecular Weight	440.54	MedChemExpress	
Storage	-80°C for 6 months; -20°C for 1 month	[3]	



Biological Activity and Mechanism of Action

UNI418 exhibits potent antiviral activity against SARS-CoV-2 by targeting two key host cell kinases involved in membrane trafficking.[2][3][4][5] Its dual-inhibitory action provides a two-pronged approach to preventing viral entry.

- 1. Inhibition of PIP5K1C: **UNI418** blocks ACE2-mediated endocytosis of SARS-CoV-2 by inhibiting PIP5K1C.[3][4][5][6] This kinase is responsible for the synthesis of phosphatidylinositol 4,5-bisphosphate (PI(4,5)P2), a critical lipid for endocytosis.
- 2. Inhibition of PIKfyve: By inhibiting PIKfyve, **UNI418** disrupts the proteolytic activation of cathepsins.[3][4][5][6] This prevents the cleavage of the SARS-CoV-2 spike protein, a necessary step for the virus to escape from the endosome and release its genetic material into the host cell.[4][5][6]

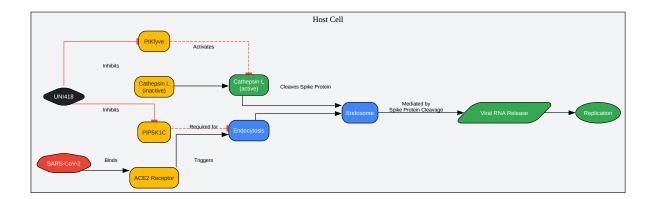
Table 2: In Vitro Activity of UNI418

Parameter	Value	Target/Assay	Source
IC50	60.1 nM	PIP5K1C	[3]
Kd	61 nM	PIP5K1C	[3]
Kd	0.78 nM	PIKfyve	[3]
EC50	1.4 μΜ	Antiviral activity against SARS-CoV-2	[3]

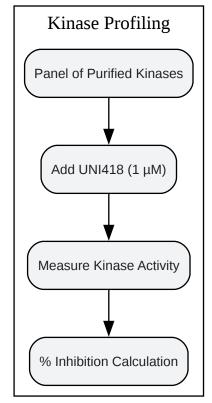
Signaling Pathway and Mechanism of Action

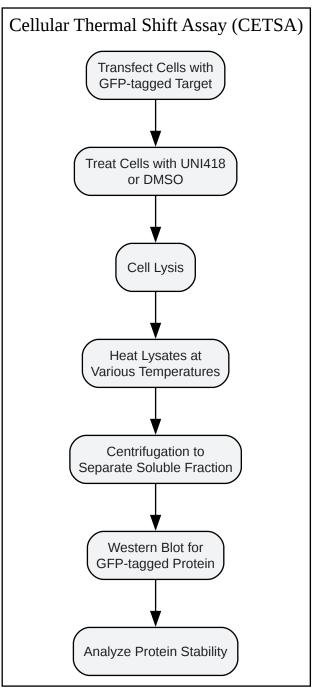
The following diagram illustrates the dual mechanism of action of **UNI418** in preventing SARS-CoV-2 entry into host cells.











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